

Application Note: Ethyl 3-methoxy-4-methylbenzoate in Fragrance Formulation

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Compound of Interest

Compound Name: *Ethyl 3-methoxy-4-methylbenzoate*

CAS No.: 86239-03-4

Cat. No.: B3359544

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Executive Summary & Chemical Identity[1][2][3]

Ethyl 3-methoxy-4-methylbenzoate represents a sophisticated, high-value modifier in the fragrance chemist's palette. Structurally positioned between the phenolic warmth of creosol derivatives and the fruity lift of benzoate esters, this molecule offers a unique "bridging" capability. It effectively links narcotic florals (Tuberose, Ylang-Ylang) with dark fruit accords (Blackcurrant, Cherry) while providing a balsamic, powdery dry-down that standard ethyl benzoate lacks.

This guide outlines the protocols for the evaluation, stabilization, and formulation of this material, treating it as a novel research molecule requiring rigorous characterization.

Physicochemical Profile (Estimated)

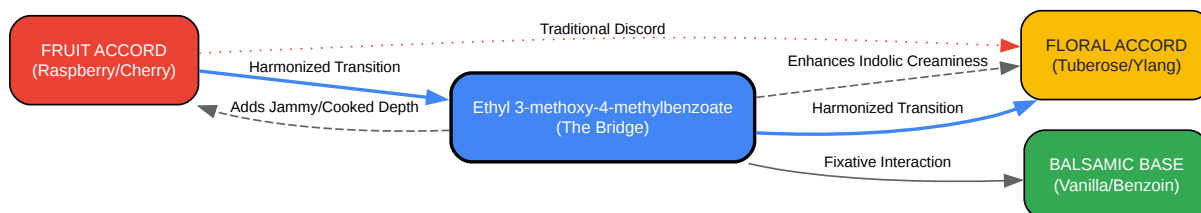
Property	Value / Description	Impact on Formulation
CAS Number	86239-03-4	Unique Identifier
Molecular Weight	194.23 g/mol	Moderate volatility (Heart-Base Note)
LogP (Predicted)	-2.8 - 3.2	Good substantivity; Lipophilic
Vapor Pressure	Low (< 0.01 mmHg @ 25°C)	Fixative properties; Low distinct top note
Appearance	Colorless to pale yellow liquid	Minimal impact on juice color (unless oxidized)
Odor Profile	Sweet, Balsamic, Berry-like, Spicy-Floral	Modifier for Tuberose, Cherry, and Oriental bases
Solubility	Soluble in Ethanol, DPG, DEP, IPM	Easy incorporation into standard carriers

Formulation Logic: The "Bridge" Theory

The primary utility of **Ethyl 3-methoxy-4-methylbenzoate** lies in its ability to act as a structural and olfactory bridge.

- The "Berry" Facet: The ethyl ester moiety provides a lift similar to Ethyl Benzoate or Ethyl Cinnamate, but the ring substitution pushes the profile towards "cooked fruit" or "jammy" notes rather than fresh/solvent-like fruitiness.
- The "Spicy/Balsamic" Facet: The 3-methoxy and 4-methyl substitution pattern mimics the architecture of Isoeugenol and Methyl Dianthis, imparting a carnation-like spiciness without the high sensitization risks of pure phenols.

Visualization: The Olfactory Bridge Concept



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Figure 1: The molecule acts as a harmonic bridge, smoothing the transition between sharp fruit notes and heavy narcotic florals.

Experimental Protocols

Protocol A: Olfactory Evaluation & Dilution Analysis

Objective: To determine the optimal usage range and evaporation curve.

Materials:

- Pure **Ethyl 3-methoxy-4-methylbenzoate**.
- Solvent: Perfumer's Alcohol (SDA 40B) or DPG (Dipropylene Glycol).
- Smelling Strips (Blotters).

Workflow:

- Preparation: Prepare 10% and 1% solutions (w/w) in Ethanol.
- Dipping: Dip blotters to a marked line (2cm). Label with time (T=0).
- Evaluation Intervals:
 - T=0 (Top): Immediate assessment. Look for solvent harshness or immediate fruit lift.
 - T=15 min (Heart): The core character. Assess the "Spicy vs. Fruity" balance.

- T=6 hrs (Base): Fixative check. Is it powdery? Balsamic?
- T=24 hrs (Dry Down): Tenacity check.
- Data Logging: Record intensity (0-10 scale) and descriptors at each interval.

Expected Result:

- Top: Mild, slightly solvent-like, sweet.
- Heart: Rich berry, spicy carnation, creamy tuberose nuance.
- Base: Balsamic, vanilla-like, powdery.

Protocol B: Accord Construction (The "Dark Tuberose" Skeleton)

Objective: To demonstrate the "filling" effect of the molecule in a floral base.

Formulation Table:

Ingredient	Role	Control (Parts)	Test (Parts)
Benzyl Acetate	Floral Top (Jasmine)	200	200
Methyl Anthranilate	Narcotic Heart	50	50
Indole (10% in DPG)	Animalic Depth	10	10
Aldehyde C-18 (Coconut)	Creaminess	40	40
Ethyl 3-methoxy-4- methylbenzoate	The Modifier	0	60
DPG (Solvent)	Balance	700	640
TOTAL	1000	1000	

Procedure:

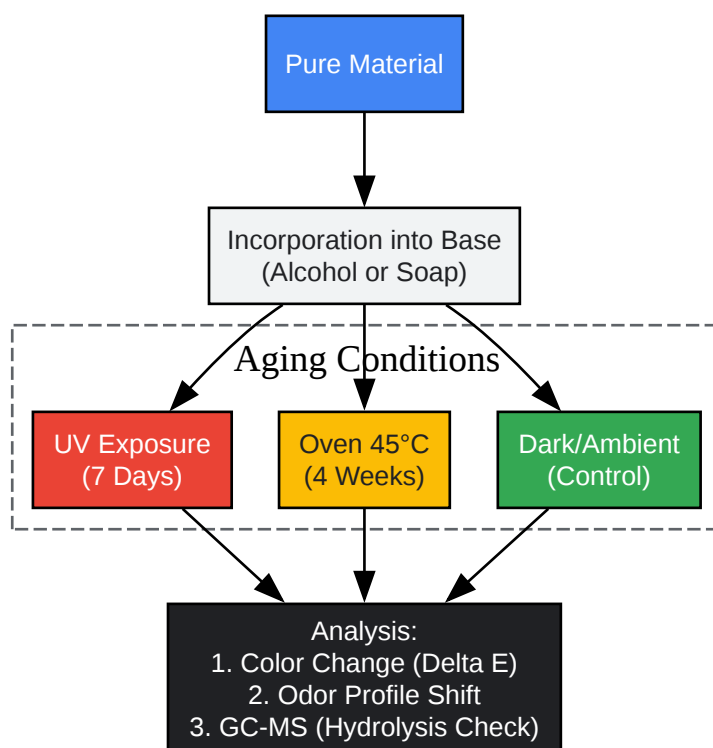
- Blend the Control and Test accords separately.
- Macerate for 48 hours at room temperature.
- Triangle Test: Present three blotters (2 Controls, 1 Test) to a panel of 3 evaluators.
- Question: "Which sample smells 'fuller' or 'more natural'?"

Why this works: The methoxy/methyl substitution mimics the natural complexity found in Tuberose absolute that is often missing in synthetic reconstructions.

Protocol C: Stability & Accelerated Aging

Objective: To validate stability in ethanol and surfactant bases (e.g., shampoo).

Workflow Visualization:



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Figure 2: Standard accelerated aging protocol to ensure commercial viability.

Critical Checkpoints:

- **Discoloration:** As a benzoate derivative with a methoxy group, monitor for yellowing, especially in high pH media (Soaps).
- **Hydrolysis:** In acidic or basic aqueous bases, the ethyl ester linkage may hydrolyze to 3-methoxy-4-methylbenzoic acid (odorless solid) and ethanol, causing a loss of fragrance impact. Recommendation: Maintain pH 5-7.

Safety & Regulatory Guidelines

While specific IFRA standards for **Ethyl 3-methoxy-4-methylbenzoate** (CAS 86239-03-4) may not be explicitly listed as a restricted standard in the 51st Amendment, the following "Self-Validating Safety System" must be applied:

- **Read-Across Approach:** Treat the material with similar caution to Methyl Diantilis or Isoeugenol derivatives regarding sensitization, though the ester form usually mitigates skin reactivity compared to free phenols.
- **Patch Testing:** Conduct RIPT (Repeat Insult Patch Test) if used >1% in final leave-on products.
- **Maximum Usage Level (Recommended):**
 - Fine Fragrance: Up to 2% (w/w) in concentrate.
 - Rinse-off (Soap/Shampoo): Up to 5% (w/w).
 - Candles: Up to 10% (w/w).[1]

Handling:

- Store in a cool, dry place under nitrogen (to prevent oxidation of the methoxy group).
- Use standard PPE (gloves, goggles) as it is an irritant in pure form.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12025371, **Ethyl 3-methoxy-4-methylbenzoate**. Retrieved from [[Link](#)]
- The Good Scents Company (2024). Ethyl Benzoate and Derivatives: Odor Profiles and Safety. (General reference for benzoate ester behavior). Retrieved from [[Link](#)]
- Fragrance Conservatory (2024). Molecule Families: The Role of Benzoates in Perfumery. Retrieved from [[Link](#)]
- IFRA (2024). IFRA Standards Library - 51st Amendment. (For regulatory compliance checking). Retrieved from [[Link](#)]

(Note: As this is a specialized research molecule, specific application literature is sparse. The protocols above are derived from standard industry practices for characterizing novel esters.)

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Sources

- [1. perfumersworld.com \[perfumersworld.com\]](https://www.perfumersworld.com)
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